

Technical Deep Dive: (3-Fluoroadamantan-1-yl)methanol

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Compound of Interest

Compound Name: (3-Fluoroadamantan-1-yl)methanol

CAS No.: 106094-47-7

Cat. No.: B184198

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Content Type: Technical Reference & Synthetic Guide Target Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Scientists

Executive Summary

(3-Fluoroadamantan-1-yl)methanol is a specialized bifunctional adamantane pharmacophore used primarily in the optimization of metabolic stability during lead development. By introducing a fluorine atom at the C3 bridgehead position of the adamantane cage, researchers can block the primary site of Cytochrome P450-mediated hydroxylation (tertiary hydride abstraction), significantly extending the half-life (

) of the parent scaffold while maintaining the lipophilic bulk required for hydrophobic pocket occupancy.

This guide details the physicochemical properties, validated synthetic pathways, and structural utility of this scaffold in modern drug design.

Physicochemical Profile

The precise molecular weight is critical for stoichiometric calculations in high-throughput synthesis and library generation.

Property	Value	Notes
Molecular Weight	184.25 g/mol	Calculated based on
Molecular Formula		
CAS Number	106094-47-7	Primary identifier for the alcohol derivative
Physical State	White crystalline solid	Typical of adamantane derivatives
Predicted LogP	~1.3 – 1.6	Lower than adamantane (4. [1]2) due to polar -OH and -F
H-Bond Donors	1	(Hydroxyl group)
H-Bond Acceptors	2	(Fluorine and Oxygen)
Rotatable Bonds	1	(C1-C bond)

Synthetic Architecture

The synthesis of **(3-Fluoroadamantan-1-yl)methanol** is most reliably achieved via the chemoselective reduction of its carboxylic acid precursor. While Lithium Aluminum Hydride () is a viable reductant, the use of Borane-Tetrahydrofuran complex () is preferred in process chemistry due to its superior chemoselectivity and safety profile regarding functional group tolerance.

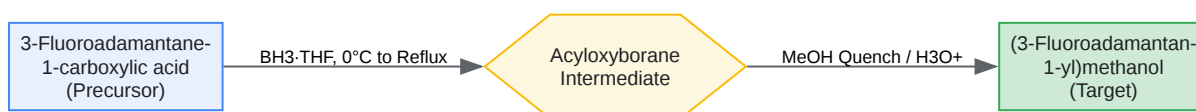
Validated Synthetic Protocol

Precursor: 3-Fluoroadamantane-1-carboxylic acid (CAS: 103236-02-2) Reagent: Borane-THF complex (1.0 M in THF)

Step-by-Step Methodology:

- Inert Atmosphere Setup: Flame-dry a 2-neck round-bottom flask and equip it with a magnetic stir bar, reflux condenser, and nitrogen inlet. Maintain a positive pressure of .
- Solvation: Charge the flask with 3-Fluoroadamantane-1-carboxylic acid (1.0 eq). Add anhydrous Tetrahydrofuran (THF) to achieve a concentration of 0.2 M. Cool the solution to 0°C using an ice/water bath.
- Reagent Addition: Dropwise, add (1.5 – 2.0 eq) over 20 minutes. Note: Gas evolution () will occur; ensure proper venting.
- Reaction Propagation: Allow the reaction to warm to room temperature (RT) over 1 hour. Subsequently, heat to reflux (66°C) for 2–4 hours to drive the reduction of the intermediate acyloxyborane species.
- Quenching (Critical): Cool the mixture back to 0°C. Carefully quench by the dropwise addition of Methanol (MeOH) until gas evolution ceases. This destroys excess borane.
- Workup: Concentrate the solvent in vacuo. Redissolve the residue in Ethyl Acetate (EtOAc) and wash sequentially with 1M HCl (to break up boron complexes), saturated , and brine.
- Purification: Dry the organic layer over , filter, and concentrate. Recrystallization from hexanes/EtOAc is typically sufficient, though column chromatography (SiO₂, Hex/EtOAc gradient) may be required for high purity (>98%).

Reaction Pathway Visualization



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Figure 1: Chemoselective reduction pathway utilizing Borane-THF complex.

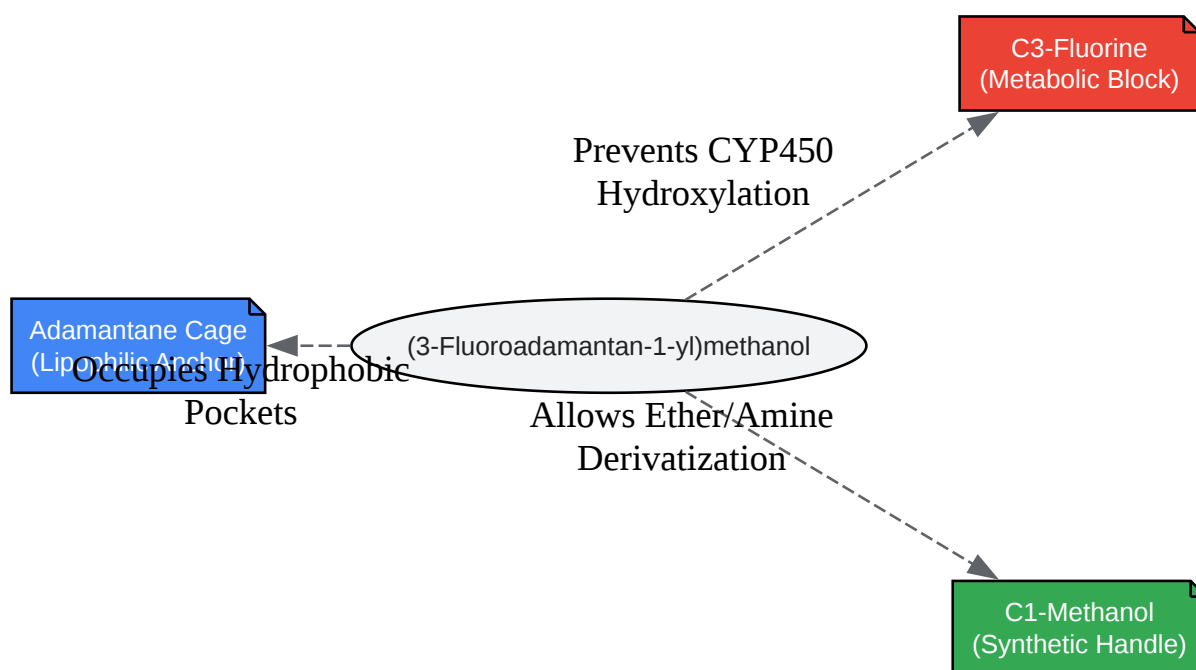
Medicinal Chemistry Utility: The "Fluorine Effect"

In drug discovery, the adamantane cage is often employed as a "space-filling" lipophilic anchor. However, the native adamantane scaffold suffers from rapid oxidative metabolism at the tertiary bridgehead carbons (positions 1, 3, 5, 7) by CYP450 enzymes.

(3-Fluoroadamantan-1-yl)methanol solves this via metabolic blocking:

- **C-F Bond Strength:** The C-F bond (~116 kcal/mol) is significantly stronger than the C-H bond (~99 kcal/mol), rendering the C3 position resistant to hydrogen atom abstraction (the rate-limiting step in CYP450 hydroxylation).
- **Electronic Modulation:** The high electronegativity of fluorine lowers the electron density of the adamantane cage, potentially reducing the rate of oxidation at other positions via inductive effects.
- **Lipophilicity Tuning:** Replacing a hydrogen with fluorine lowers the LogP compared to a methyl group, often improving solubility and bioavailability while maintaining hydrophobic binding interactions.

Structure-Activity Relationship (SAR) Logic



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Figure 2: Functional decomposition of the molecule demonstrating its utility in SAR optimization.

References

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Sources

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